

CAS number and molecular structure of Epoxiconazole

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Compound of Interest

Compound Name: Epoxiconazole

Cat. No.: B1671545

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Epoxiconazole: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Epoxiconazole is a broad-spectrum systemic fungicide belonging to the triazole class. It is a potent inhibitor of the fungal enzyme lanosterol 14 α -demethylase (CYP51), a critical component of the ergosterol biosynthesis pathway. This inhibition disrupts the integrity of the fungal cell membrane, leading to cell death. This technical guide provides an in-depth overview of the chemical properties, mechanism of action, synthesis, and analytical methodologies related to **Epoxiconazole**. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and related fields.

Chemical and Physical Properties

Epoxiconazole is a complex molecule with two chiral centers, leading to the existence of four stereoisomers. The commercial product is typically a mixture of these isomers.

Property	Value	Reference
IUPAC Name	(2RS,3SR)-1-[3-(2-chlorophenyl)-2-(4-fluorophenyl)-2,3-epoxypropyl]-1H-1,2,4-triazole	--INVALID-LINK--
CAS Number	135319-73-2 (racemic mixture), 106325-08-0, 133855-98-8 (stereoisomers)	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C ₁₇ H ₁₃ ClFN ₃ O	--INVALID-LINK--
Molecular Weight	329.76 g/mol	--INVALID-LINK--
Melting Point	136.2 °C	--INVALID-LINK--
Water Solubility	7.08 mg/L (at 20°C)	--INVALID-LINK--
Appearance	White crystalline solid	--INVALID-LINK--

Molecular Structure

Epoxiconazole possesses a complex three-dimensional structure characterized by a triazole ring linked to an oxirane ring, which is further substituted with chlorophenyl and fluorophenyl groups.

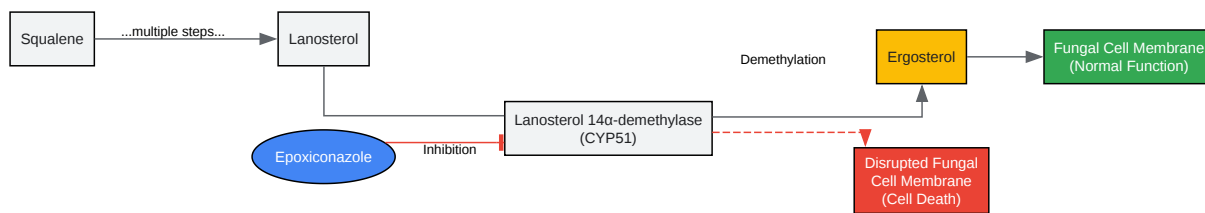
 Molecular Structure of Epoxiconazole

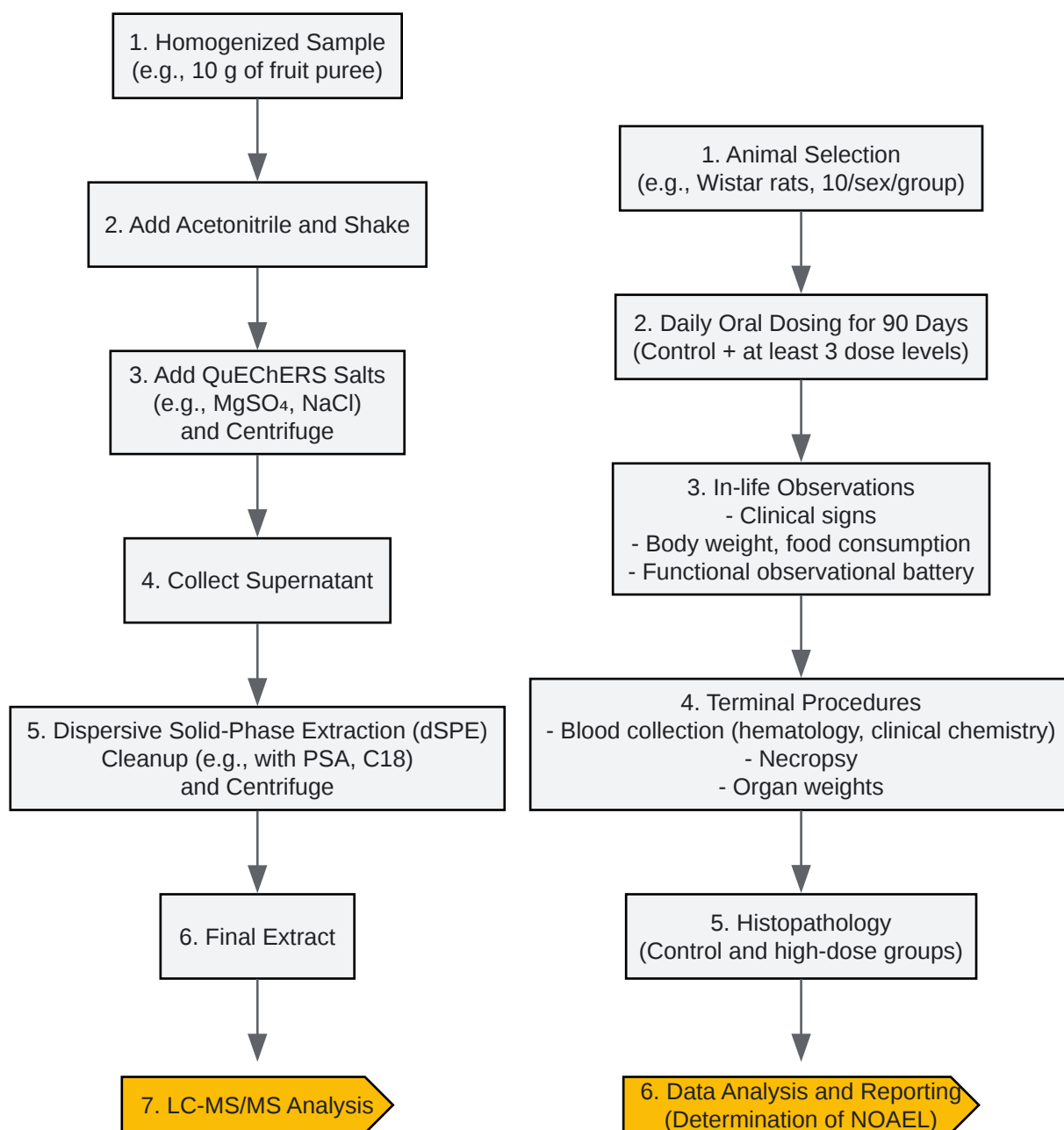
Figure 1. 2D and 3D representations of the **Epoxiconazole** molecule.

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Epoxiconazole's primary mode of action is the inhibition of the cytochrome P450 enzyme lanosterol 14 α -demethylase (CYP51).[1] This enzyme is crucial for the biosynthesis of ergosterol, an essential component of the fungal cell membrane that regulates its fluidity and integrity. By binding to the heme iron in the active site of CYP51, **Epoxiconazole** blocks the demethylation of lanosterol, a precursor to ergosterol. This leads to an accumulation of toxic

methyated sterols and a depletion of ergosterol, ultimately disrupting the fungal cell membrane and inhibiting fungal growth.[2]





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References

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- 2. Resistance to antifungals that target CYP51 - PMC [pmc.ncbi.nlm.nih.gov]
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